

Preparation of ML218 Stock Solution for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: ML218

Cat. No.: B609127

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Introduction

ML218 is a potent and selective inhibitor of T-type calcium channels, specifically targeting CaV3.2 and CaV3.3 subtypes with IC50 values in the nanomolar range.[1] T-type calcium channels are low-voltage activated channels that play crucial roles in a variety of physiological processes, including neuronal excitability, cardiac pacemaking, and hormone secretion. Their dysregulation has been implicated in several pathological conditions such as epilepsy, neuropathic pain, and certain types of cancer. **ML218** serves as a valuable pharmacological tool for investigating the physiological and pathological roles of T-type calcium channels in in vitro and in vivo models. This document provides a detailed protocol for the preparation of **ML218** stock solutions for use in cell culture applications.

Quantitative Data Summary

A summary of the key chemical and physical properties of **ML218** is provided in the table below for easy reference.

Property	Value
CAS Number	1346233-68-8
Molecular Formula	C ₁₉ H ₂₆ Cl ₂ N ₂ O
Molecular Weight	369.3 g/mol
Solubility	DMSO: Solubility data varies, with reports ranging from 0.1 mg/mL to 125 mg/mL. It is recommended to empirically test solubility for high concentrations. A concentration of 10 mg/mL in DMSO is a commonly reported and achievable starting point. Ethanol: Sparingly soluble.
IC ₅₀ Values	CaV3.2: ~310 nM CaV3.3: ~270 nM[1]
Recommended Stock Conc.	10 mM in 100% DMSO
Recommended Working Conc.	1 - 10 µM (cell-line and assay dependent)
Storage Conditions	Solid: Store at -20°C for long-term storage. Stock Solution: Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Materials

- **ML218** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Cell culture medium appropriate for the cell line of interest

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM ML218 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML218** in DMSO. This concentration is a convenient starting point for most cell culture experiments.

- Calculate the required mass of **ML218**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 369.3 \text{ g/mol} = 3.693 \text{ mg}$
- Weigh the **ML218** powder:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh out approximately 3.7 mg of **ML218** powder into the tube. Record the exact weight.
- Dissolve in DMSO:
 - Based on the actual weight of **ML218**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / 369.3 \text{ g/mol}) / 10 \text{ mmol/L} \times 1,000,000 \mu\text{L/L}$
 - Add the calculated volume of sterile, cell culture grade DMSO to the microcentrifuge tube containing the **ML218** powder.
- Ensure complete dissolution:
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If solubility issues are encountered, gentle warming in a 37°C water bath or brief sonication may aid in dissolution. However, be mindful of potential compound degradation

with excessive heat or sonication.

- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials or microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Protocol for Preparing Working Solutions

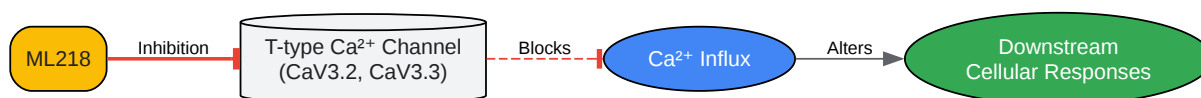
The final working concentration of **ML218** will depend on the specific cell line and experimental design. Based on published data, a starting concentration range of 1-10 μM is recommended. A pilot experiment to determine the optimal concentration for your specific assay is advisable.

- Thaw a stock solution aliquot:
 - Remove one aliquot of the 10 mM **ML218** stock solution from the freezer and allow it to thaw at room temperature.
- Perform serial dilutions:
 - It is crucial to perform serial dilutions to reach the final working concentration. Directly adding a small volume of the concentrated DMSO stock to a large volume of aqueous cell culture medium can cause the compound to precipitate.
 - Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
 - Add 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium.
 - Gently mix by pipetting up and down. Avoid vigorous vortexing which can cause shearing of cellular components in the medium.

- Treat the cells:
 - Add the appropriate volume of the final working solution to your cell culture plates to achieve the desired final concentration.
 - Remember to include a vehicle control in your experiment, which consists of cell culture medium with the same final concentration of DMSO as the **ML218**-treated cells. The final DMSO concentration should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.

Visualizations

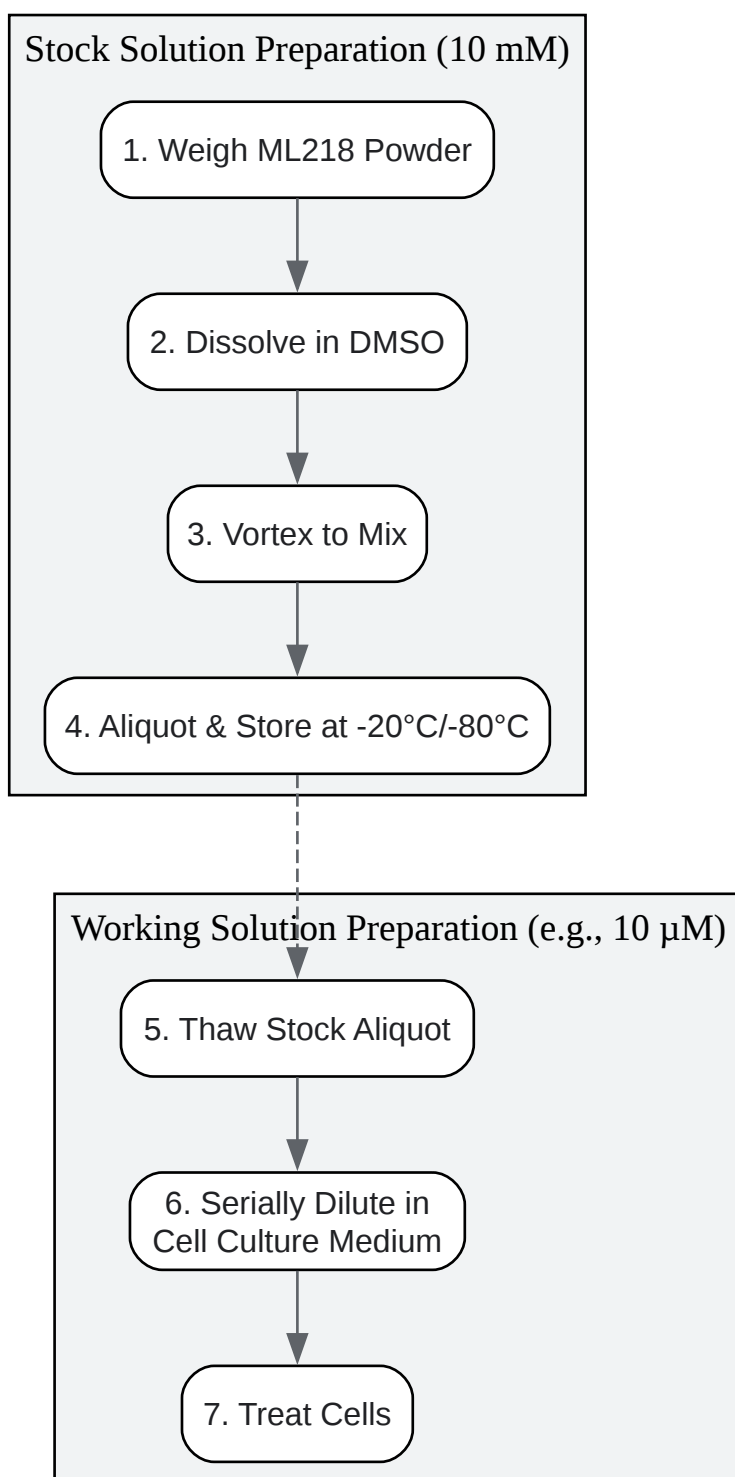
Signaling Pathway of ML218 Action



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Caption: Simplified signaling pathway of **ML218** inhibiting T-type calcium channels.

Experimental Workflow for ML218 Stock and Working Solution Preparation



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Caption: Workflow for preparing **ML218** stock and working solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
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